

Fobisin 101 specificity confirmation assays

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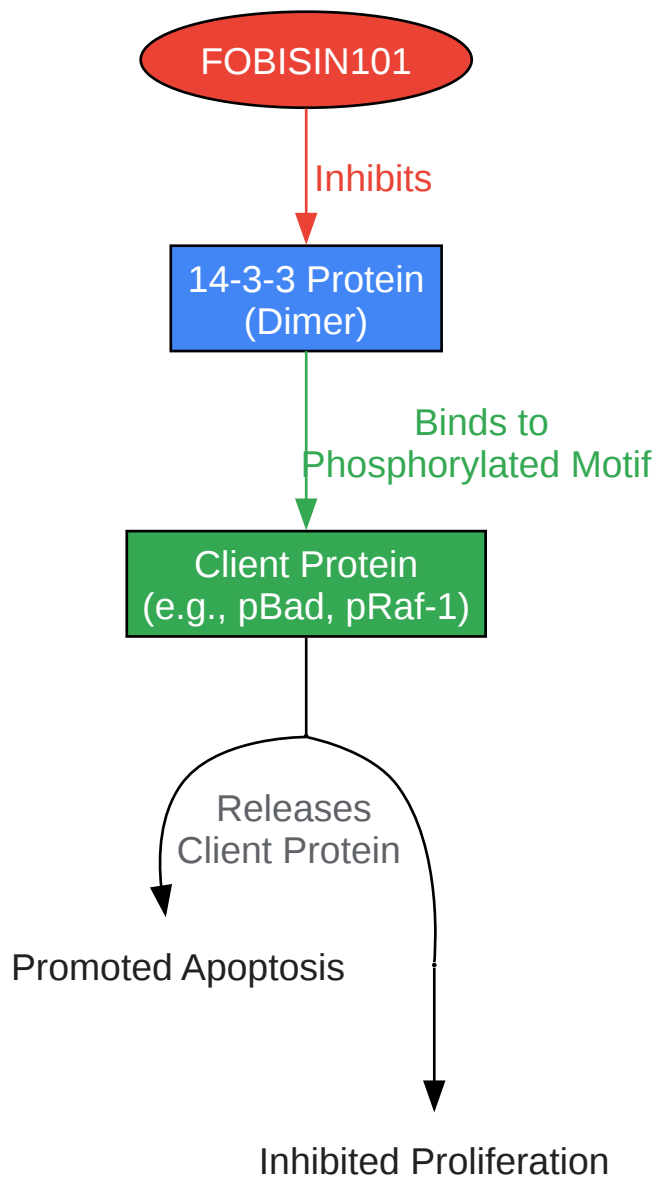
Compound Focus: Fobisin 101

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Known Mechanism of Action of FOBISIN101

The diagram below illustrates how FOBISIN101 functions as a 14-3-3 protein-protein interaction inhibitor, based on available literature [1].



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Diagram Title: FOBISIN101 Inhibits 14-3-3 Protein Interactions

Experimental Context and Assay Types

While specific data for FOBISIN101 is sparse, the search results indicate the types of assays used to characterize 14-3-3 inhibitors like FOBISIN101 [1]. Here's a general overview of relevant experimental approaches:

Assay Type	General Purpose & Measured Parameters	How it Applies to 14-3-3/Inhibitor Studies
TR-FRET (Time-Resolved Fluorescence Resonance Energy Transfer)	Quantifies biomolecular interactions in homogenous format. Measures FRET efficiency, Z' factor, Signal-to-Background ratio [1].	Used in HTS to monitor disruption of 14-3-3 ζ binding to a phosphorylated Bad peptide. It is highly sensitive and minimizes compound interference [1].
FP (Fluorescence Polarization)	Measures binding affinity and disruption. Measures polarization values (mP), IC₅₀ [1].	Previously used to discover FOBISIN101 by screening for disruptors of the 14-3-3 γ / pS259-Raf-1 interaction [1].
AlphaScreen	Detects protein-protein interactions. Measures luminescent signal, IC₅₀ [1].	An alternative homogenous assay used to study 14-3-3 interactions with peptides like R18 [1].

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References

1. A Time-Resolved Fluorescence Resonance Energy ... [pmc.ncbi.nlm.nih.gov]

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